

"Beclomethasone 17-Propionate-d5" solubility in different solvents

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Compound of Interest

Compound Name:	Beclomethasone 17-Propionate-d5
Cat. No.:	B1151787

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Technical Guide: Solubility of Beclomethasone 17-Propionate-d5

This technical guide provides an in-depth overview of the solubility of **Beclomethasone 17-Propionate-d5** in various solvents. The information is intended for researchers, scientists, and professionals in drug development. Please note that direct quantitative solubility data for the deuterated form, **Beclomethasone 17-Propionate-d5**, is not readily available in the public domain. Therefore, this guide presents solubility data for the non-deuterated analog, Beclomethasone 17-Propionate, and the closely related compound, Beclomethasone Dipropionate, which can serve as a valuable reference.

Core Data Presentation

The following tables summarize the available quantitative and qualitative solubility data for Beclomethasone 17-Propionate and Beclomethasone Dipropionate. It is generally expected that the deuterated form, **Beclomethasone 17-Propionate-d5**, will exhibit similar solubility characteristics.

Table 1: Quantitative Solubility of Beclomethasone 17-Propionate

Solvent	Concentration	Method	Notes
Dimethyl Sulfoxide (DMSO)	125 mg/mL (268.83 mM)	Not Specified	Ultrasonic assistance may be needed. Hygroscopic DMSO can impact solubility. [1]

Table 2: Qualitative Solubility of Beclomethasone Dipropionate

Solvent	Solubility
Water	Low solubility/Practically insoluble [2]
Chloroform	High solubility [2]
Acetone	Easily dissolves [2]
Ethanol	Easily dissolves [2]

Table 3: Solubility of Beclomethasone Dipropionate (BDP) in Simulated Lung Fluids

Solvent	Solubility ($\mu\text{g/mL}$)
Ultrapure Water	2.17 [3] [4]
Gamble's Solution	1.03 [3] [4]
Synthetic Simulated Lung Lining Fluid (sLLF)	16.79 [3] [4]
Aqueous Dilution of Survanta®	5.78 [3] [4]
Survanta®	37.16 [3] [4]

Experimental Protocols

While specific experimental protocols for determining the solubility of **Beclomethasone 17-Propionate-d5** were not found, a general methodology can be adapted from established techniques for corticosteroids.

Protocol: Determination of Equilibrium Solubility by the Shake-Flask Method

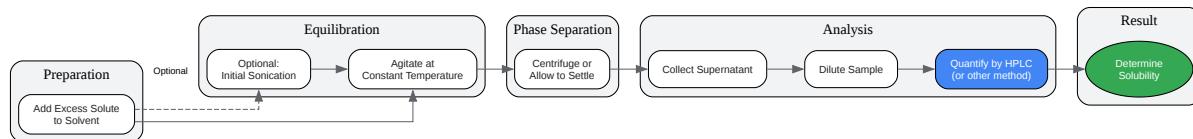
- Preparation of Saturated Solution:
 - Add an excess amount of **Beclomethasone 17-Propionate-d5** to a known volume of the desired solvent in a sealed glass vial. The excess solid should be visually apparent.
 - For poorly soluble compounds, consider using a smaller volume of solvent or a larger amount of the compound.
- Equilibration:
 - Place the vials in a constant temperature shaker or use a magnetic stirrer.
 - Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. The temperature should be maintained at a constant value (e.g., 25 °C or 37 °C).
 - To aid dissolution, especially for compounds that tend to aggregate, initial sonication in an ultrasound bath for a short period (e.g., 15 minutes) can be beneficial.[5]
- Phase Separation:
 - After equilibration, allow the samples to stand undisturbed to allow the excess solid to sediment.
 - Alternatively, centrifuge the samples at a high speed (e.g., 5,000 rpm for 15 minutes) to ensure complete separation of the solid and liquid phases.[6]
- Sample Analysis:
 - Carefully withdraw an aliquot of the clear supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration within the linear range of the analytical method.
 - Quantify the concentration of the dissolved **Beclomethasone 17-Propionate-d5** using a validated analytical technique, such as High-Performance Liquid Chromatography (HPLC)

with UV or Mass Spectrometric detection.

- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL or moles/liter (M).

Mandatory Visualization

The following diagram illustrates a general workflow for determining the solubility of a compound like **Beclomethasone 17-Propionate-d5**.



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Caption: Experimental workflow for solubility determination.

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